

An In-depth Technical Guide to (2-Bromoethyl)benzene: Chemical Properties and Structure

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Compound of Interest

Compound Name: Phenethyl bromide

Cat. No.: B041541

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(2-Bromoethyl)benzene, also widely known as **phenethyl bromide**, is a versatile organobromide compound with significant applications in organic synthesis, particularly in the pharmaceutical and fragrance industries.^[1] This technical guide provides a comprehensive overview of its chemical properties, structure, and key experimental protocols for professionals in research, development, and drug discovery.

Core Chemical and Physical Properties

(2-Bromoethyl)benzene is a colorless to pale yellow liquid at room temperature, characterized by its miscibility with common organic solvents like ether and benzene, and its insolubility in water.^{[1][2]} It is a stable compound but is incompatible with strong oxidizing agents.^[1]

Quantitative Data Summary

The key physicochemical properties of (2-Bromoethyl)benzene are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₈ H ₉ Br	[1][3]
Molecular Weight	185.06 g/mol	[1][3][4]
CAS Number	103-63-9	[3][5]
Density	1.355 g/mL at 25 °C	[1][4][6]
Boiling Point	220-221 °C	[1][5][7]
Melting Point	-56 °C	[8]
Flash Point	96 °C	[4]
Refractive Index (n _{20/D})	1.556	[1][6]
Appearance	Colorless to yellow liquid	[1][7][9]
Solubility	Insoluble in water; Miscible with ether and benzene	[1][2][8]

Chemical Structure and Identification

The structure of (2-Bromoethyl)benzene consists of a benzene ring attached to an ethyl group, with a bromine atom substituted on the terminal carbon of the ethyl chain.

Caption: 2D chemical structure of (2-Bromoethyl)benzene.

Structural Identifiers

Identifier	Value	References
IUPAC Name	(2-Bromoethyl)benzene	[3] [5] [9] [10]
Synonyms	2-Phenylethyl bromide, Phenethyl bromide, 1-Bromo- 2-phenylethane	[3] [5] [11]
SMILES String	<chem>BrCCc1ccccc1</chem>	[5] [6]
InChI Key	WMPPDTMATNBGJN- UHFFFAOYSA-N	[3] [5]
InChI	1S/C8H9Br/c9-7-6-8-4-2-1-3-5- 8/h1-5H,6-7H2	[3] [6]

Experimental Protocols and Reactions

(2-Bromoethyl)benzene is a valuable reagent in organic synthesis, primarily due to the reactivity of the carbon-bromine bond, which makes it susceptible to nucleophilic substitution and elimination reactions.[\[12\]](#)

Synthesis of (2-Bromoethyl)benzene from 2-Phenylethanol

A common and high-yield method for the synthesis of (2-Bromoethyl)benzene involves the reaction of 2-phenylethanol with hydrogen bromide.[\[13\]](#)[\[14\]](#)

Materials:

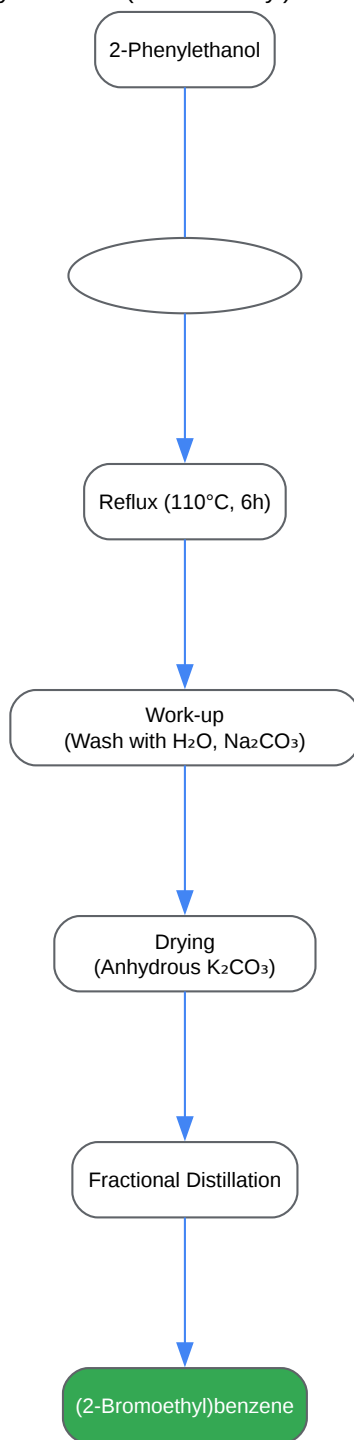
- 2-Phenylethanol (1 mole)
- Concentrated Sulfuric Acid (H₂SO₄) (0.5 mole)[\[14\]](#)[\[15\]](#)
- 48% Hydrogen Bromide (HBr) (1.25 mole)[\[14\]](#)[\[15\]](#)
- 10% Sodium Carbonate (Na₂CO₃) solution[\[13\]](#)[\[15\]](#)
- Anhydrous Potassium Carbonate (K₂CO₃) or Calcium Chloride (CaCl₂)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Deionized Water

Methodology:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, cool 1 mole of 2-phenylethanol in an ice bath.[\[15\]](#)
- Acid Addition: Slowly add 0.5 mole of concentrated sulfuric acid with continuous stirring, followed by the slow addition of 1.25 mole of 48% hydrogen bromide.[\[14\]](#)[\[15\]](#)
- Reflux: Heat the reaction mixture to reflux (approximately 110°C) and maintain for 6 hours.[\[1\]](#)[\[14\]](#)
- Work-up:
 - After cooling, the crude product is separated. Steam distillation can be employed for initial purification.[\[14\]](#)[\[15\]](#)
 - The organic layer is washed sequentially with water, 10% sodium carbonate solution (to neutralize excess acid), and again with water.[\[13\]](#)[\[15\]](#)
- Drying and Distillation: The washed organic layer is dried over anhydrous potassium carbonate or calcium chloride.[\[13\]](#)[\[15\]](#) The final product is purified by fractional distillation under reduced pressure, collecting the fraction at 97-99°C (2.0 kPa), to yield over 90% of (2-Bromoethyl)benzene.[\[13\]](#)

Synthesis of (2-Bromoethyl)benzene

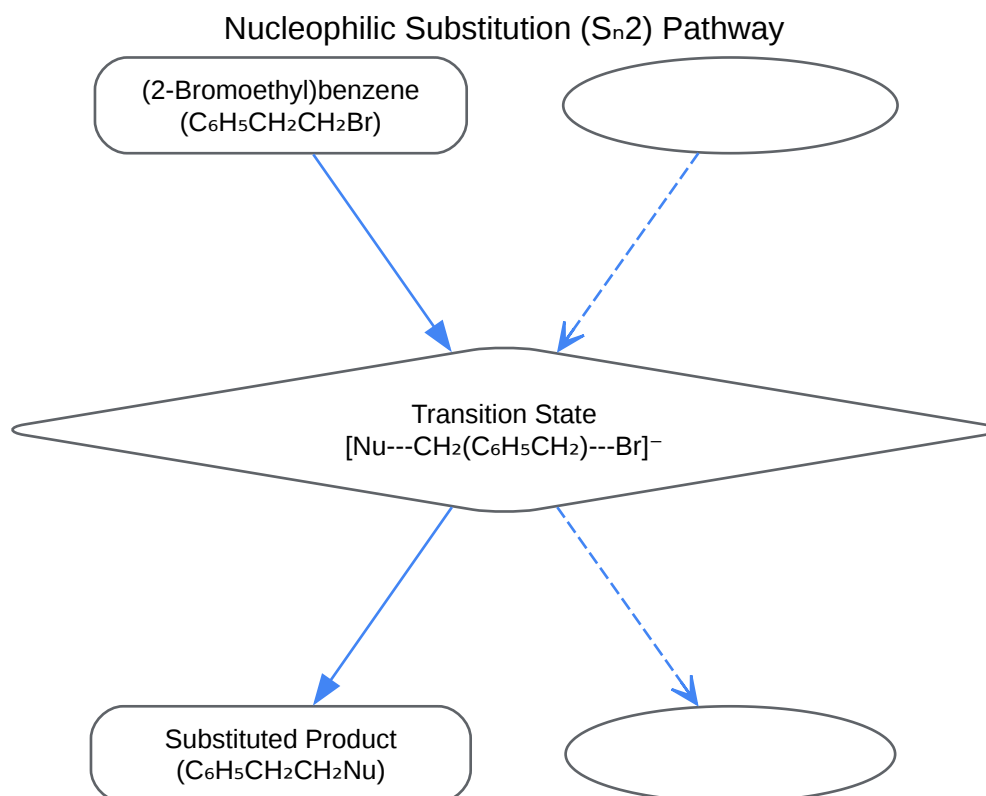
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Caption: Workflow for the synthesis of (2-Bromoethyl)benzene.

Key Chemical Reactions

(2-Bromoethyl)benzene readily undergoes several types of reactions, making it a versatile intermediate.

1. Nucleophilic Substitution Reactions: As a primary alkyl halide, (2-Bromoethyl)benzene is prone to nucleophilic substitution, typically via an S_N2 mechanism.^[12] The bromine atom acts as a good leaving group, allowing for the introduction of various nucleophiles.^{[4][12]} This is a cornerstone of its utility in synthesizing diverse β -phenethyl derivatives.^[1] For instance, its reaction with hydrazine is used to prepare the antidepressant drug phenelzine.^[1]



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Caption: Generalized S_N2 nucleophilic substitution reaction.

2. Elimination Reactions: When treated with a strong, non-nucleophilic base, (2-Bromoethyl)benzene can undergo an E2 elimination reaction to form styrene, a valuable monomer in polymer production.[12]

3. Grignard Reagent Formation: (2-Bromoethyl)benzene reacts with magnesium metal in an anhydrous ether solvent to form the corresponding Grignard reagent, 2-phenylethylmagnesium bromide.[12] This organometallic compound is a potent nucleophile and is used to form new carbon-carbon bonds with a wide array of electrophiles.[12]

Applications in Drug Development and Research

(2-Bromoethyl)benzene is a key starting material and intermediate in the synthesis of numerous active pharmaceutical ingredients (APIs).[1]

- Precursor for Fentanyl: It is used to produce N-phenethyl-4-piperidone, a precursor in the synthesis of the potent opioid analgesic, fentanyl.[1] Due to this application, it is on the Special Surveillance List of the Drug Enforcement Administration (DEA).[8]
- Synthesis of Phenelzine: As mentioned, it is a reactant in the production of phenelzine, a monoamine oxidase inhibitor used as an antidepressant.[1]
- Research Applications: It is employed in the synthesis of various compounds for research purposes, including enzyme kinetic studies and the development of novel therapeutic agents.[4] It is also used to synthesize fragrances.[1]

Safety and Handling

(2-Bromoethyl)benzene is considered a hazardous chemical. It is harmful if swallowed and causes serious eye irritation.[16][17] It is also a combustible liquid.[16]

- Personal Protective Equipment (PPE): When handling, appropriate PPE, including safety glasses or a face shield, and chemical-resistant gloves, must be worn.[18][19]
- Handling: Handle in a well-ventilated area, and keep away from heat, sparks, and open flames.[16][18][19] Avoid contact with skin, eyes, and inhalation of vapors.[18][19]

- Storage: Store in a cool, well-ventilated place between 2-8°C, away from strong oxidizing agents.[4][6]
- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[17][18][19] If swallowed, rinse the mouth and call a poison center or physician.[17][18][19] If inhaled, move the person to fresh air.[17][18]

This guide provides a foundational understanding of the chemical properties, structure, and applications of (2-Bromoethyl)benzene for professionals engaged in chemical research and drug development. For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

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